

Preparing Amino-PEG24-acid Stock Solutions: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: Amino-PEG24-acid

Cat. No.: B1192114

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Amino-PEG24-acid is a high-purity, monodisperse polyethylene glycol (PEG) linker that is invaluable in bioconjugation, drug delivery, and surface modification.^{[1][2]} Its heterobifunctional nature, featuring a primary amine and a terminal carboxylic acid, allows for the covalent linkage of diverse molecules. The long, hydrophilic 24-unit PEG chain enhances the solubility and stability of conjugates while minimizing steric hindrance and potential immunogenicity.^{[2][3]} Proper preparation of a stock solution is a critical first step to ensure the integrity and reactivity of this reagent for successful downstream applications. This document provides a detailed protocol for the preparation, storage, and handling of **Amino-PEG24-acid** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative information for **Amino-PEG24-acid** and the preparation of its stock solution.

Parameter	Value	Reference(s)
Physical Properties		
Molecular Weight	~1146.37 g/mol	[4]
Purity	≥95%	
Appearance	White to off-white solid powder	
Storage of Solid		
Recommended Temperature	-20°C	
Conditions	Dry, dark, sealed container	
Stock Solution		
Recommended Solvents	Anhydrous Dimethyl Sulfoxide (DMSO) or Anhydrous N,N-Dimethylformamide (DMF)	
Typical Stock Concentration	10-50 mM	
Storage of Stock Solution		
Short-term (days to weeks)	0 - 4°C	
Long-term (months)	-20°C or -80°C (aliquoted)	

Experimental Protocols

Materials

- **Amino-PEG24-acid**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Anhydrous N,N-Dimethylformamide (DMF)
- Sterile, conical-bottom microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- Optional: Inert gas (Argon or Nitrogen)

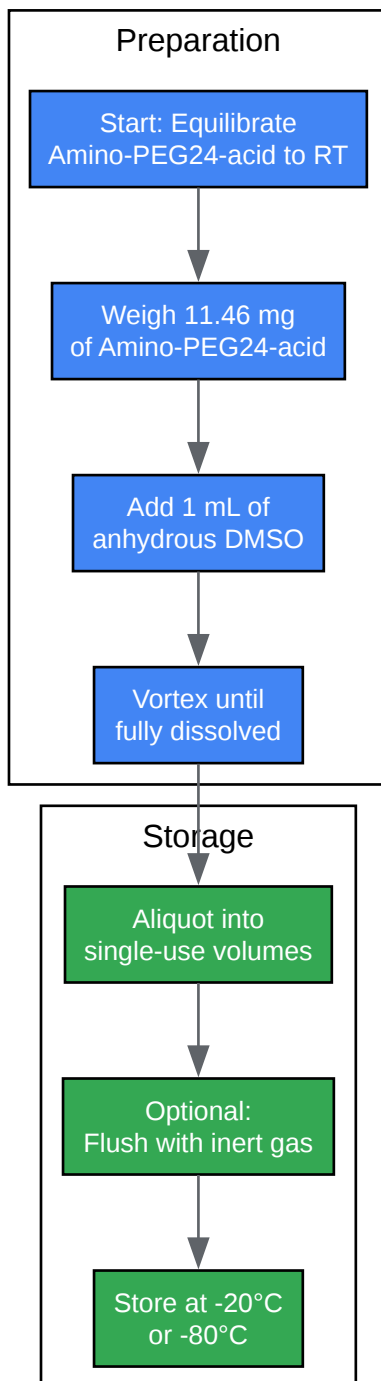
Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **Amino-PEG24-acid** stock solution in anhydrous DMSO. Adjust volumes accordingly for different desired concentrations or volumes.

- Equilibration: Before opening, allow the vial of **Amino-PEG24-acid** to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture onto the hygroscopic powder.
- Weighing: In a fume hood, carefully weigh out 11.46 mg of **Amino-PEG24-acid** into a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the **Amino-PEG24-acid**.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 50 µL) in sterile microcentrifuge tubes.
 - For long-term storage, flush the headspace of each aliquot with an inert gas like argon or nitrogen before sealing to displace moisture and oxygen.
 - Store the aliquots at -20°C or -80°C for several months. For short-term storage (a few days), the stock solution can be kept at 4°C.

Diagrams

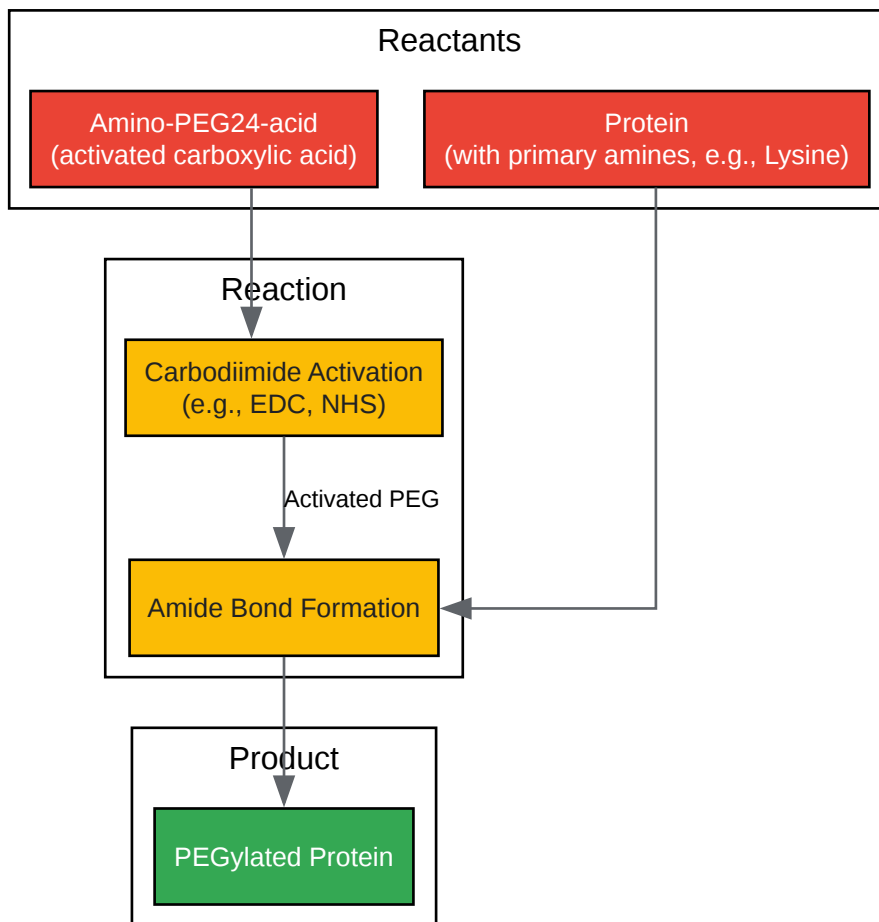
Workflow for Preparing Amino-PEG24-acid Stock Solution



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Caption: Workflow for preparing a stock solution of **Amino-PEG24-acid**.

General Signaling Pathway for Bioconjugation



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Caption: A simplified diagram of a typical bioconjugation reaction.

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